

Piperidine-4-sulfonyl Chloride: Technical Specifications, Synthesis, and Handling

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Compound of Interest

Compound Name: Piperidine-4-sulfonyl chloride

Cat. No.: B15296611

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Executive Summary: The Chemical Paradox

"Piperidine-4-sulfonyl chloride" represents a classic challenge in reagent stability. In its neutral, unprotected form ("Free Base"), the molecule is chemically paradoxical: it contains a nucleophilic secondary amine and an electrophilic sulfonyl chloride on the same scaffold. This leads to rapid intermolecular self-polymerization.

Consequently, for practical research and drug development, this compound is almost exclusively handled in two stable forms:

- The Hydrochloride Salt: Protonation of the amine () eliminates its nucleophilicity, stabilizing the sulfonyl chloride.
- N-Protected Derivatives: Groups like Cbz, Boc, or Fmoc shield the amine, allowing the sulfonyl chloride to react selectively with external nucleophiles.

This guide provides the precise specifications for these forms and details the protocols for their synthesis and application in medicinal chemistry.

Chemical Identity & Specifications

The following table differentiates the theoretical free base from the practical reagents used in the laboratory.

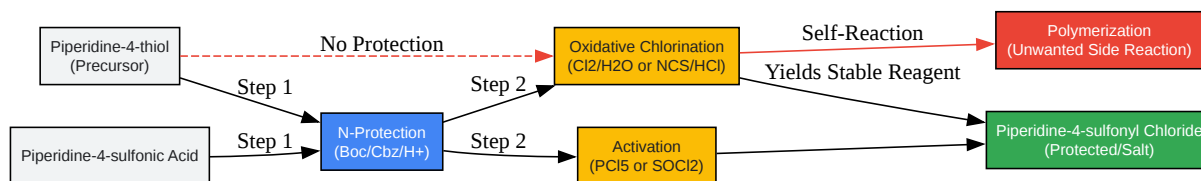
Property	Free Base (Theoretical/Unstable)	Hydrochloride Salt (Practical Reagent)	N-Cbz Protected Derivative (Stable)
CAS Number	1646328-04-2	1646328-04-2 (as HCl) or Non-specific	287953-54-2
Formula			
Mol. Weight	183.66 g/mol	220.12 g/mol	317.79 g/mol
Appearance	Unstable oil/gum	White to off-white hygroscopic solid	White crystalline solid
Solubility	Reacts with protic solvents	DCM, Acetonitrile (suspension), DMF	DCM, THF, Ethyl Acetate
Stability	Low (Self-polymerizes)	Medium (Moisture sensitive)	High (Store desiccated)

Synthesis & Manufacturing Pathways

The synthesis of **piperidine-4-sulfonyl chloride** requires bypassing the self-reactivity issue. The two primary industrial routes utilize Oxidative Chlorination of thiols or Activation of sulfonic acids.

Synthesis Workflow Diagram

The following diagram illustrates the critical decision nodes in synthesizing this scaffold, highlighting the necessity of N-protection.



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Figure 1: Synthetic pathways for **Piperidine-4-sulfonyl chloride**. Note that attempting synthesis without N-protection (red path) leads to polymerization.

Detailed Synthetic Methodologies

Method A: Oxidative Chlorination (Thiol Route)

This is the preferred method for high-throughput synthesis as it avoids harsh conditions associated with

- Precursor: N-Boc-piperidine-4-thiol.
- Reagents: N-Chlorosuccinimide (NCS), HCl (2M), Acetonitrile.
- Mechanism: The thiol is oxidized to a sulfenyl chloride intermediate, which is further oxidized to the sulfonyl chloride.^[1]
- Advantage: Mild conditions (to RT), suitable for acid-sensitive substrates if HCl is managed carefully.

Method B: Sulfonic Acid Activation

Used for bulk manufacturing of the hydrochloride salt.

- Precursor: Piperidine-4-sulfonic acid (Zwitterion).
- Reagents: Phosphorus Pentachloride (

-) or Thionyl Chloride (
-) with catalytic DMF.
- Procedure: The sulfonic acid is refluxed with the chlorinating agent. The amine is protonated by the generated HCl, protecting it in situ.
 - Work-up: The product precipitates as the hydrochloride salt upon addition of non-polar solvents (e.g., Hexane/Ether).

Reactivity & Handling Protocols

Stability Profile[3]

- Hydrolysis: The sulfonyl chloride moiety is highly susceptible to hydrolysis by atmospheric moisture, converting back to the sulfonic acid () and HCl.
 - Indicator: A strong acidic smell (HCl gas) or a melting point depression indicates decomposition.
- Thermal Stability: The hydrochloride salt is stable up to . Above this, thermal elimination of (desulfonylation) can occur.

Recommended Storage[3]

- Atmosphere: Inert gas (Argon/Nitrogen).
- Temperature:
 - is optimal;
 - is acceptable for short-term.
- Container: Tightly sealed glass vials with Teflon-lined caps; store inside a desiccator.

Applications in Drug Discovery[4][5]

Piperidine-4-sulfonyl chloride is a "privileged scaffold" builder. It introduces the piperidine ring—a core pharmacophore in neuroscience and oncology—linked via a rigid sulfonamide bond.

Key Therapeutic Areas

- **GABA Receptor Agonists:** The piperidine-sulfonic acid motif mimics -aminobutyric acid (GABA).[2]
- **Kinase Inhibitors:** Used to synthesize sulfonamide-linked inhibitors for PI3K and Akt pathways.
- **Metabolic Stability:** The sulfonyl group lowers the of the piperidine nitrogen (if directly attached) or acts as a metabolic handle, altering the lipophilicity () of the parent drug.

Experimental Protocol: Sulfonamide Coupling

Objective: Coupling **Piperidine-4-sulfonyl chloride** (HCl salt) with a primary amine ().

Reagents:

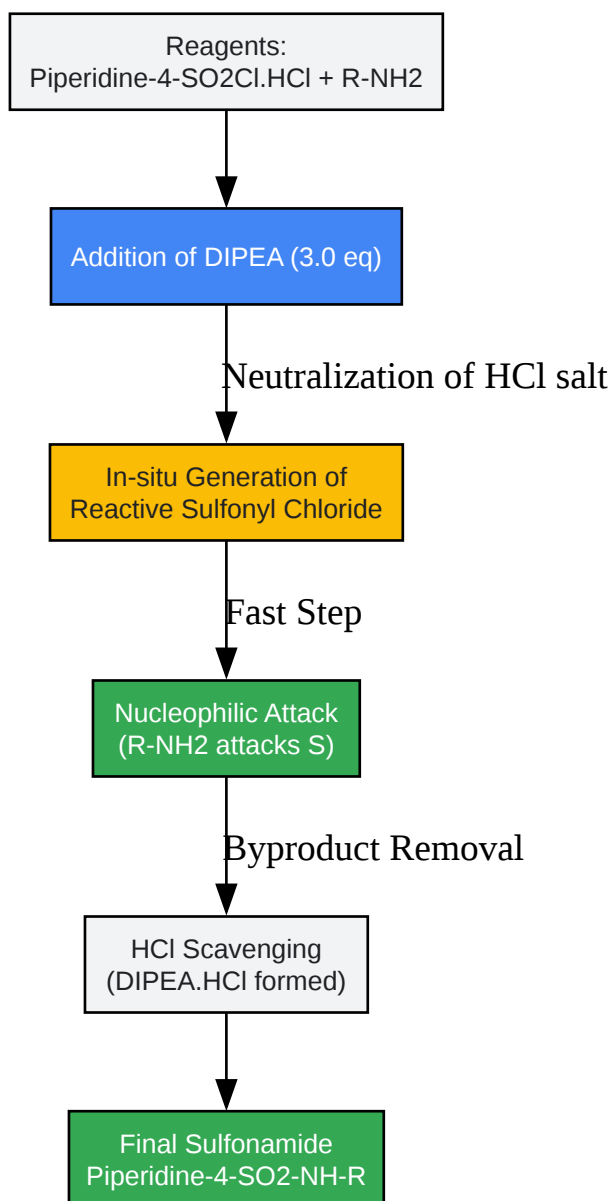
- **Piperidine-4-sulfonyl chloride** HCl (1.0 equiv)[3]
- Primary Amine () (1.0 equiv)
- DIPEA (Diisopropylethylamine) or TEA (Triethylamine) (3.0 - 4.0 equiv)
- DCM (Dichloromethane) or DMF (Dimethylformamide) (Anhydrous)

Step-by-Step Procedure:

- Preparation: Flame-dry a round-bottom flask and purge with Argon.
- Dissolution: Dissolve the Primary Amine (1.0 equiv) in anhydrous DCM (concentration).
- Base Addition: Add DIPEA (3.0 equiv). Note: Excess base is critical to neutralize the HCl from the reagent salt AND the HCl generated during coupling.
- Cooling: Cool the mixture to using an ice bath.
- Reagent Addition: Add **Piperidine-4-sulfonyl chloride** HCl (1.0 equiv) portion-wise over 10 minutes. Do not add all at once to prevent exotherms.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 2–4 hours. Monitor by TLC or LC-MS.^[3]
- Work-up:
 - Dilute with DCM.
 - Wash with Citric Acid (to remove excess amine/DIPEA).
 - Wash with Sat. and Brine.
 - Dry over , filter, and concentrate.^{[4][5][6]}

Visualization: Reaction Logic

The following diagram details the mechanistic logic during the coupling reaction, emphasizing the role of the base.



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Figure 2: Mechanistic workflow for the sulfonamide coupling reaction using the hydrochloride salt.

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